

Tenascin-C ELISA Kit: Application Notes and Protocols for Quantitative Analysis

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Compound of Interest

Compound Name: *Tnpcc*
CAS No.: *130464-79-8*
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the quantitative analysis of Tenascin-C (TNC) using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. Tenascin-C is an extracellular matrix glycoprotein involved in tissue remodeling during development, wound healing, and tumorigenesis. Its quantification in biological samples is crucial for research in oncology, inflammation, and tissue engineering.

Principle of the Assay

The Tenascin-C ELISA kit is a sandwich immunoassay designed for the quantitative measurement of TNC in various biological samples such as serum, plasma, and tissue homogenates.^[1] The principle of the assay relies on the specific binding of Tenascin-C to a capture antibody pre-coated onto the wells of a microplate.^[1] A biotin-conjugated detection antibody, also specific for Tenascin-C, is then added, forming a "sandwich" complex. Subsequently, a streptavidin-horseradish peroxidase (HRP) conjugate is introduced, which binds to the biotinylated detection antibody. Finally, a chromogenic substrate is added, and the resulting color development is proportional to the amount of Tenascin-C present in the sample.

The reaction is stopped, and the optical density is measured at 450 nm. The concentration of Tenascin-C is then determined by interpolating from a standard curve generated with known concentrations of the protein.

Quantitative Data Presentation

The performance characteristics of commercially available Tenascin-C ELISA kits can vary. The following tables summarize key quantitative data to aid in the selection of an appropriate kit for your research needs.

Human Tenascin-C ELISA Kits

Manufacturer/Kit	Detection Range	Sensitivity	Intra-Assay CV (%)	Inter-Assay CV (%)	Sample Types
Kit A	0.31 - 20 ng/mL	0.19 ng/mL	< 4.65%	< 5.45%	Serum, Plasma
Kit B	21.875 - 1400 pg/mL	≤ 8.462 pg/mL	Not specified	Not specified	Serum, Plasma (EDTA, Citrate, Heparin)
Cusabio	200 ng/mL - 3.12 ng/mL	Not specified	< 8%	< 10%	Serum, Plasma, Tissue Homogenates
Novus Biologicals	0.31 - 20 ng/mL	0.19 ng/mL	< 4.65%	< 5.45%	Serum, Plasma

Mouse Tenascin-C ELISA Kits

Manufacturer/Kit	Detection Range	Sensitivity	Intra-Assay CV (%)	Inter-Assay CV (%)	Sample Types
Abcam (ab303745)	21.875 - 1400 pg/mL	≤ 8.462 pg/mL	Not specified	Not specified	Serum, Plasma (EDTA, Citrate, Heparin)[2]
Cusabio	9.4 - 600 pg/mL	2.34 pg/mL	< 8%	< 10%	Serum, Plasma, Tissue Homogenate s[3]
Antibodies- online (ABIN697626 8)	Not specified	Not specified	< 8%	< 10%	Not specified[4]

Experimental Protocols

This section provides a detailed, generalized protocol for a Tenascin-C sandwich ELISA. Note: It is crucial to refer to the specific manual of the kit you are using, as incubation times, reagent concentrations, and washing steps may vary.

Reagent Preparation

- Bring all reagents to room temperature before use.
- Standard Dilutions: Prepare a serial dilution of the Tenascin-C standard as instructed in the kit manual to generate a standard curve.
- Wash Buffer: Dilute the concentrated wash buffer to its working concentration with deionized or distilled water.
- Detection Antibody: Prepare the biotinylated detection antibody solution according to the kit's instructions.

- Streptavidin-HRP: Prepare the Streptavidin-HRP conjugate solution as per the manual.

Assay Procedure

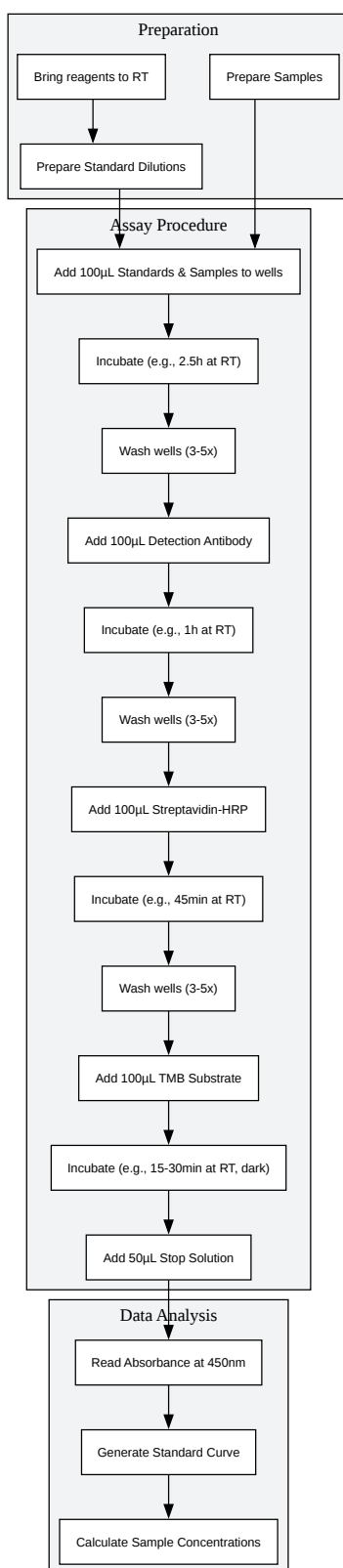
- Add Standards and Samples: Pipette 100 μ L of each standard and sample into the appropriate wells of the pre-coated microplate. It is recommended to run all samples and standards in duplicate.
- Incubation: Cover the plate and incubate for the time and temperature specified in the kit manual (e.g., 2.5 hours at room temperature or overnight at 4°C).
- Washing: Aspirate or decant the contents of the wells. Wash the wells 3-5 times with 1X Wash Buffer, ensuring complete removal of liquid after each wash.
- Add Detection Antibody: Add 100 μ L of the prepared biotinylated detection antibody to each well.
- Incubation: Cover the plate and incubate as directed (e.g., 1 hour at room temperature).
- Washing: Repeat the washing step as described in step 3.
- Add Streptavidin-HRP: Add 100 μ L of the prepared Streptavidin-HRP conjugate to each well.
- Incubation: Cover the plate and incubate for the specified time (e.g., 45 minutes at room temperature).
- Washing: Repeat the washing step as described in step 3.
- Add Substrate: Add 100 μ L of TMB substrate solution to each well.
- Incubation: Incubate the plate in the dark at room temperature for the recommended time (e.g., 15-30 minutes), or until a clear color gradient develops in the standards.
- Stop Reaction: Add 50 μ L of stop solution to each well. The color will change from blue to yellow.
- Read Absorbance: Immediately measure the optical density of each well at 450 nm using a microplate reader.

Data Analysis

- **Standard Curve:** Generate a standard curve by plotting the mean absorbance for each standard concentration on the y-axis against the corresponding concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.
- **Calculate Concentrations:** Determine the concentration of Tenascin-C in the samples by interpolating their mean absorbance values from the standard curve.
- **Dilution Factor:** If samples were diluted, multiply the calculated concentration by the dilution factor to obtain the final concentration.

Signaling Pathways and Experimental Workflows

Tenascin-C ELISA Workflow

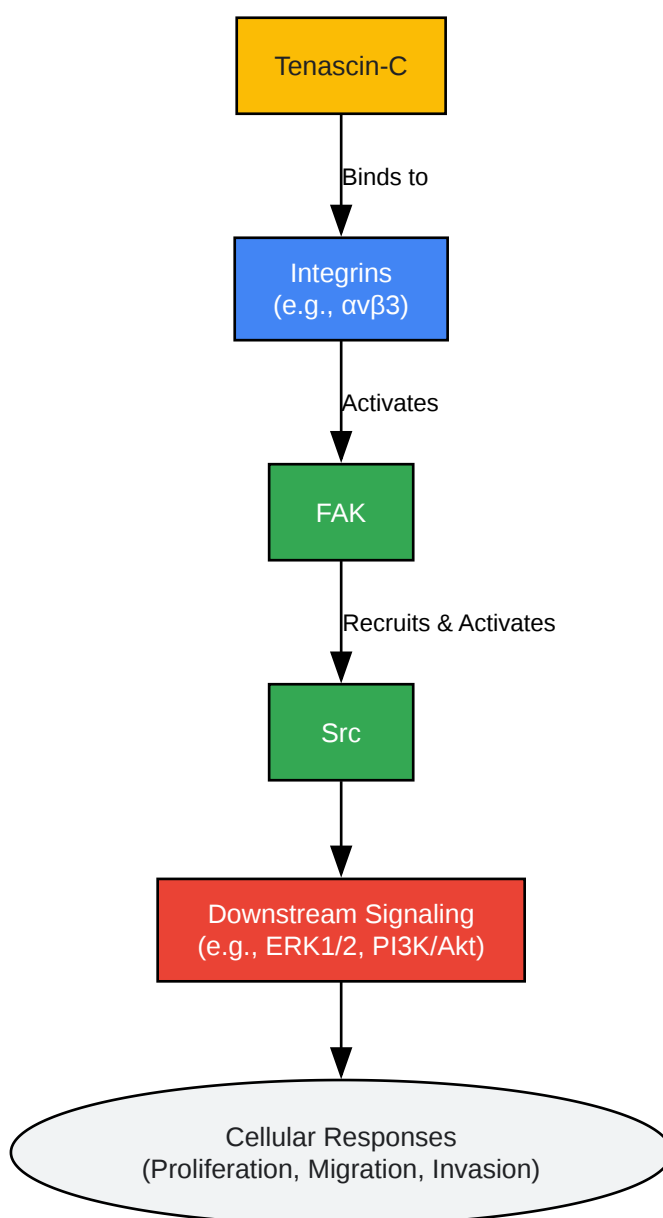


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Caption: Generalized workflow for a Tenascin-C Sandwich ELISA.

Tenascin-C Signaling via Integrins and FAK

Tenascin-C interacts with various integrins on the cell surface, leading to the activation of Focal Adhesion Kinase (FAK).^{[5][6]} This signaling cascade plays a crucial role in cell proliferation, migration, and invasion.^{[5][6]}

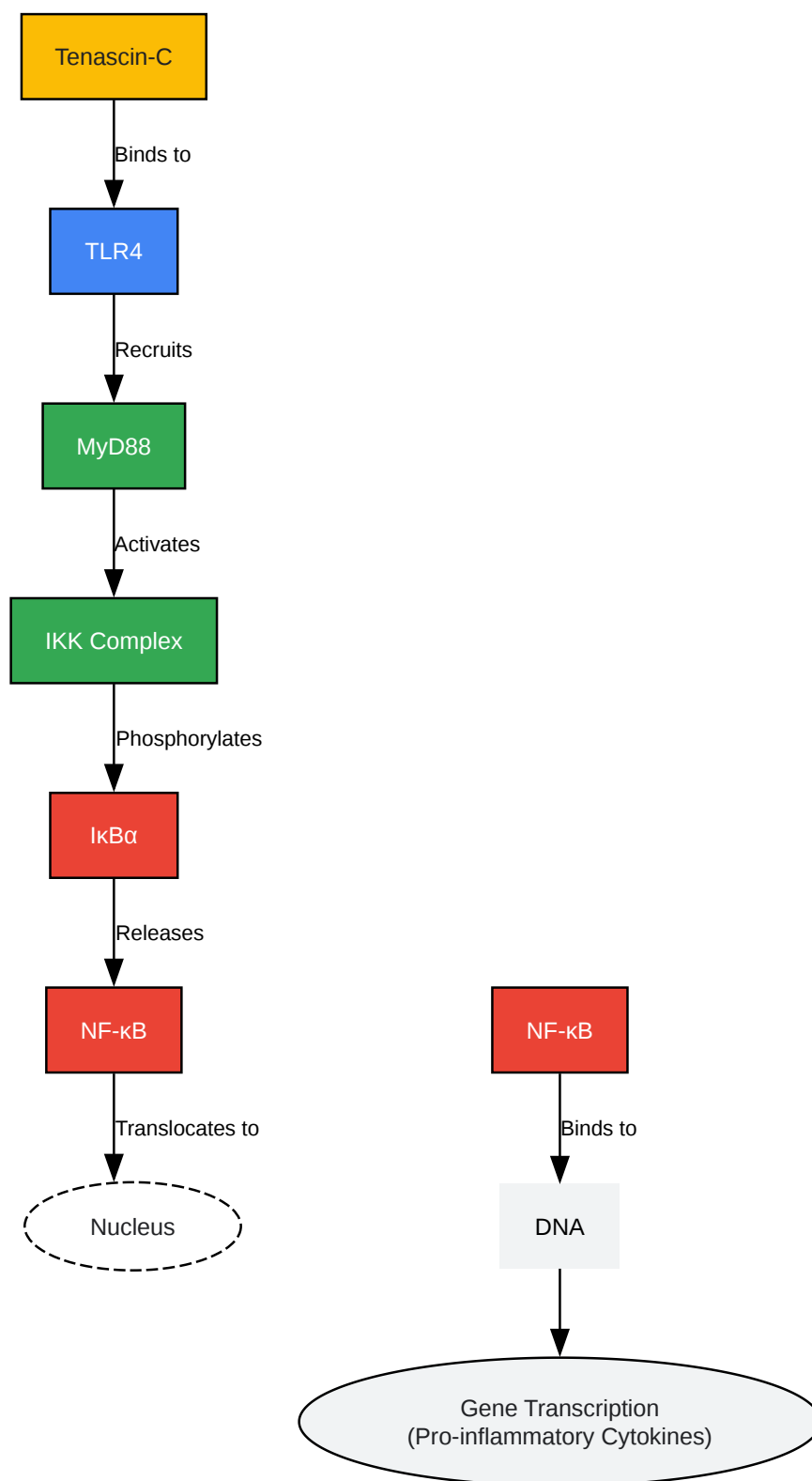


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Caption: Tenascin-C activates FAK via integrin binding.

Tenascin-C Signaling via TLR4 and NF-κB

Tenascin-C can also act as a damage-associated molecular pattern (DAMP) by binding to Toll-like receptor 4 (TLR4).^[7] This interaction triggers the activation of the NF- κ B signaling pathway, leading to the production of pro-inflammatory cytokines.



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Caption: Tenascin-C activates NF-κB via TLR4 signaling.

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